

Physical and chemical properties of 1,3-Diaminopropane dihydrochloride

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Compound of Interest

Compound Name: 1,3-Diaminopropane
dihydrochloride

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An In-depth Technical Guide to 1,3-Diaminopropane Dihydrochloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,3-Diaminopropane dihydrochloride (CAS RN: 10517-44-9) is the dihydrochloride salt of 1,3-diaminopropane, a versatile bifunctional amine.^{[1][2]} This stable, crystalline solid serves as a key building block and precursor in a variety of chemical syntheses, most notably in the development of pharmaceutical agents and polymers. Its utility stems from the two primary amine groups that can undergo a wide range of chemical transformations.

This technical guide provides a comprehensive overview of the physical and chemical properties of **1,3-diaminopropane dihydrochloride**, detailed experimental protocols for its characterization, and a practical example of its application in synthetic chemistry.

Physical and Chemical Properties

The physical and chemical properties of **1,3-diaminopropane dihydrochloride** are summarized in the tables below. These properties are essential for its handling, storage, and application in experimental settings.

General and Physical Properties

Property	Value	Reference(s)
Chemical Name	1,3-Diaminopropane dihydrochloride	[2]
Synonyms	Trimethylenediamine dihydrochloride, 1,3-Propanediamine dihydrochloride	[3]
CAS Number	10517-44-9	[1]
Molecular Formula	C ₃ H ₁₂ Cl ₂ N ₂	[1]
Molecular Weight	147.05 g/mol	[2]
Appearance	White to almost white powder or crystals	[3]
Melting Point	246-250 °C	[1]

Solubility

Solvent	Qualitative Solubility	Reference(s)
Water	Soluble	[1]
Methanol	Slightly Soluble	[1]
Ethanol/Water	Soluble (used for recrystallization)	[1]

Note: Quantitative solubility data in various organic solvents is not readily available in the reviewed literature.

Acidity

While the specific pKa values for the protonated amino groups of **1,3-diaminopropane dihydrochloride** are not widely reported, the pKa of the conjugate acid of the free base (1,3-diaminopropane) is 10.94 (at 10 °C).[4] This value provides an indication of the basicity of the

free amine and the pH range in which the dihydrochloride salt will be the predominant species in aqueous solutions.

Stability and Reactivity

1,3-Diaminopropane dihydrochloride is a stable compound under normal laboratory conditions. However, it is hygroscopic and should be stored in a tightly sealed container in a dry environment.[5] It is incompatible with strong oxidizing agents.

Experimental Protocols

The following protocols are generalized methods for determining key physical properties of **1,3-diaminopropane dihydrochloride**.

Protocol for Melting Point Determination

Objective: To determine the melting point range of **1,3-diaminopropane dihydrochloride** as an indicator of purity.

Materials:

- **1,3-Diaminopropane dihydrochloride** sample
- Capillary tubes
- Melting point apparatus
- Mortar and pestle

Procedure:

- Ensure the **1,3-diaminopropane dihydrochloride** sample is a fine powder. If necessary, gently grind the crystals using a clean, dry mortar and pestle.
- Pack a small amount of the powdered sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube into the heating block of the melting point apparatus.

- Heat the block rapidly to a temperature approximately 15-20 °C below the expected melting point (246-250 °C).
- Decrease the heating rate to 1-2 °C per minute to allow for accurate observation.
- Record the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting). This range is the melting point of the sample.

Protocol for Qualitative Solubility Assessment

Objective: To determine the qualitative solubility of **1,3-diaminopropane dihydrochloride** in a given solvent.

Materials:

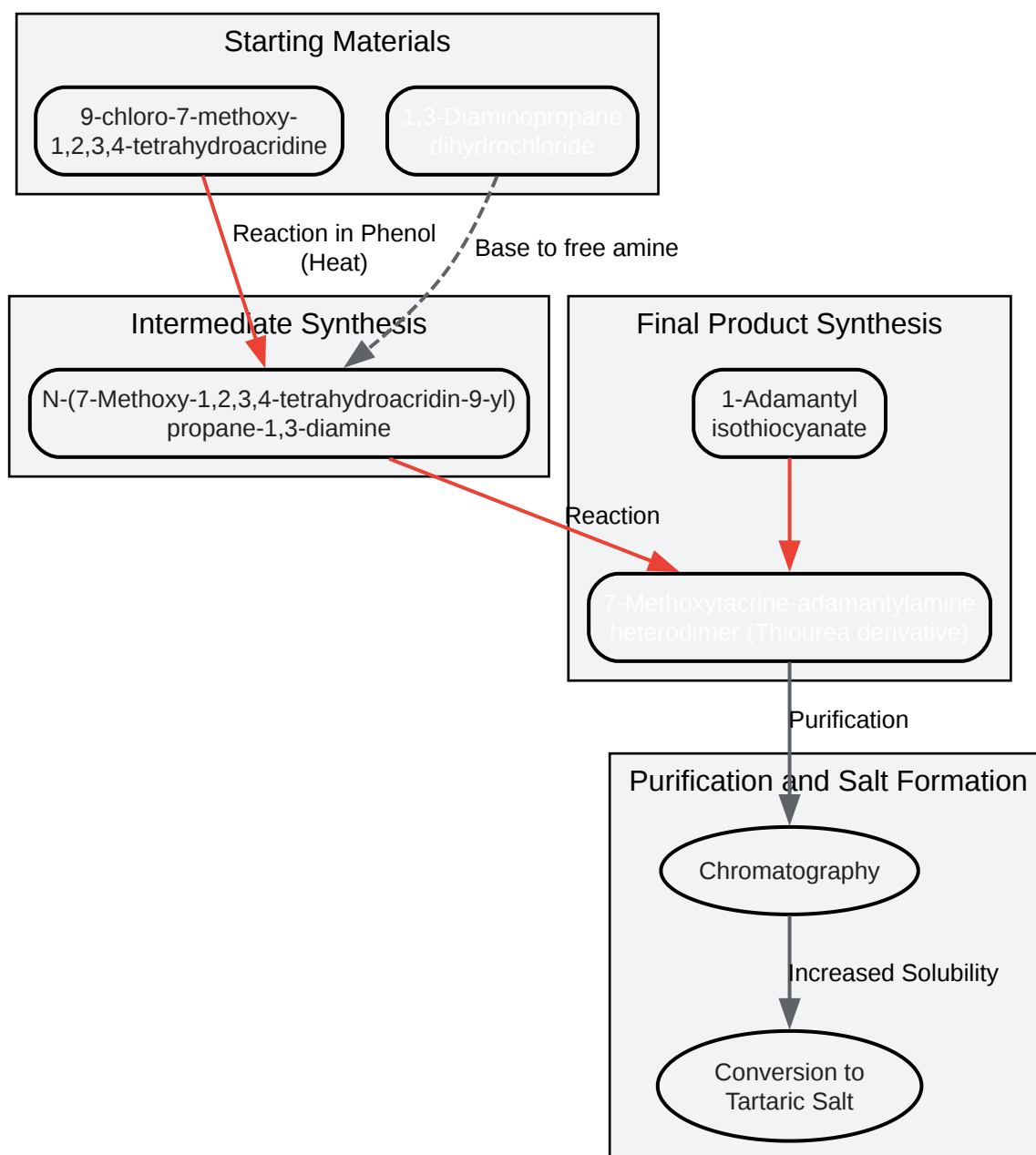
- **1,3-Diaminopropane dihydrochloride** sample
- Test tubes
- Vortex mixer
- Selected solvents (e.g., water, ethanol, DMSO)

Procedure:

- Add approximately 10-20 mg of **1,3-diaminopropane dihydrochloride** to a clean, dry test tube.
- Add 1 mL of the selected solvent to the test tube.
- Vortex the mixture for 30-60 seconds.
- Visually inspect the solution. If the solid has completely disappeared, the compound is considered soluble. If some solid remains, it is partially soluble or insoluble.
- If the compound appears to be insoluble at room temperature, the mixture can be gently warmed to assess for temperature-dependent solubility.

Application in Synthesis: A Workflow Example

1,3-Diaminopropane dihydrochloride is a crucial linker molecule in the synthesis of various pharmaceutical compounds. One notable application is in the preparation of 7-methoxytacrine-adamantylamine heterodimers, which are investigated as cholinesterase inhibitors for the potential treatment of Alzheimer's disease.[1][6] The following diagram illustrates a generalized synthetic workflow.



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Caption: Synthetic workflow for 7-methoxytacrine-adamantylamine heterodimers.

Conclusion

1,3-Diaminopropane dihydrochloride is a fundamental building block for chemical synthesis, particularly in the pharmaceutical industry. Its well-defined physical properties and predictable reactivity make it a reliable reagent for researchers and drug development professionals. This guide has provided a summary of its key characteristics and practical experimental protocols to facilitate its effective use in a laboratory setting.

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